

Objective Response Rate (ORR) of Tivozanib in Clinical Trials

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Compound Focus: Tivozanib

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Trial Name / Study	Phase	Patient Population & Line of Therapy	Comparator	Independent Review ORR (Tivozanib)	Key Notes
TIVO-1 [1]	III	1st-line mRCC (treatment-naive or 1 prior non-targeted therapy)	Sorafenib	33%	Significantly higher than sorafenib (23%); based on independent radiology review [1].
TIVO-3 [2]	III	3rd/4th-line mRCC (failed ≥ 2 prior regimens, incl. a VEGFR-TKI)	Sorafenib	23%	More than double the ORR of sorafenib (11%); responses were durable [2].
TiNivo-2 Subgroup [3]	III	2nd-line mRCC (after frontline ICI + ICI or TKI + ICI)	Nivolumab + Tivozanib	22% - 32%	ORR was 22% (post TKI+ICI) and 32% (post ICI+ICI) for tivozanib monotherapy [3].
Early Phase II [4]	II	Heterogeneous mRCC population	N/A	18%	Initial activity signal; ORR rose to 30% in

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					clear-cell RCC subgroup with prior nephrectomy [4].

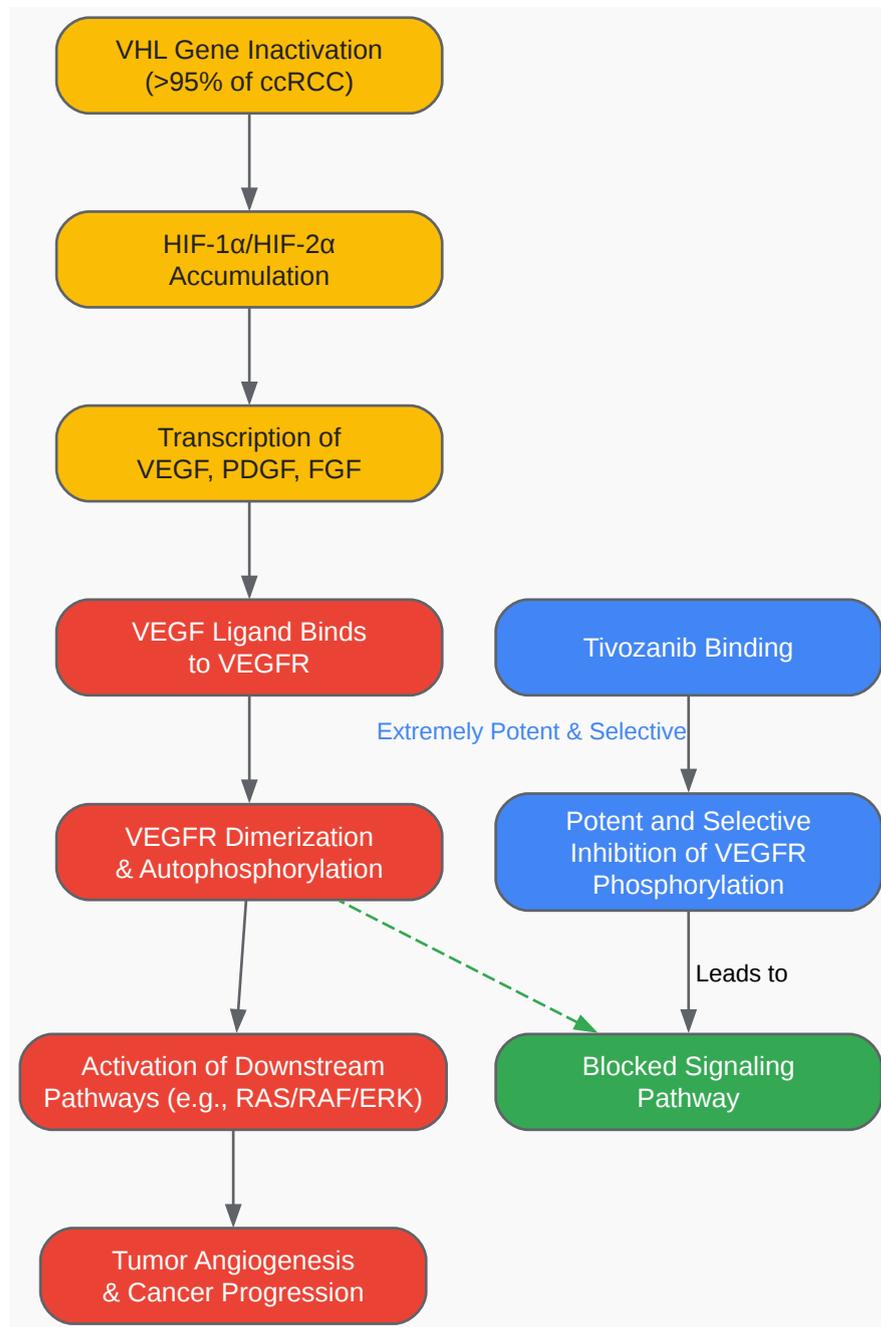
Detailed Experimental Protocols for ORR Assessment

The ORR data in these trials were generated through rigorous methodologies designed to ensure objectivity and reliability.

- **Study Designs:** The cited ORR data primarily come from **phase III, randomized, open-label trials**.
 - **TIVO-1:** Compared **tivozanib** to sorafenib as initial targeted therapy [1].
 - **TIVO-3:** Compared **tivozanib** to sorafenib in patients with refractory advanced RCC [2].
 - **TiNivo-2:** Compared **tivozanib** monotherapy to **tivozanib** plus nivolumab in patients who had progressed on prior ICI therapy [3].
- **Patient Population:** Key eligibility criteria across studies included:
 - Histologically confirmed RCC with a clear-cell component.
 - Measurable disease as per **RECIST**.
 - Prior nephrectomy (in TIVO-1 and TIVO-3).
 - ECOG performance status of 0 or 1.
- **Independent Review Process:** To minimize bias, the primary endpoint of ORR was assessed by a **blinded Independent Radiology Review** committee.
 - **Imaging Schedule:** Tumor assessments were conducted at baseline and then at regular intervals.
 - **Response Criteria:** Tumor response was evaluated according to **RECIST** criteria. In TIVO-1, RECIST v1.0 was used, defining a complete or partial response confirmed no less than 28 days after first documentation [1].
- **Dosing Regimen:** In the clinical trials, **tivozanib** was typically administered orally at **1.5 mg once daily** in a schedule of **3 weeks on treatment followed by 1 week off** [4] [1].

Tivozanib's Mechanism of Action and Signaling Pathway

Tivozanib is a potent and selective tyrosine kinase inhibitor designed to target the VEGF pathway. The following diagram illustrates its specific mechanism and the involved signaling cascade.



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Tivozanib exerts its anti-tumor effect by **potently and selectively inhibiting VEGF receptor tyrosine kinase activity** [4] [1]. It is designed to be highly specific for VEGFR-1, -2, and -3, blocking the signaling cascade that drives tumor angiogenesis.

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